

# Essential Safety and Operational Guide for 2-Aminooctanedioic Acid

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## Compound of Interest

Compound Name: 2-Aminooctanedioic acid

Cat. No.: B555915

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This guide provides immediate safety, handling, and disposal protocols for **2-Aminooctanedioic acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is crucial for ensuring a safe laboratory environment and maintaining experimental integrity.

Chemical Identifier:

- Name: **2-Aminooctanedioic acid**
- Synonyms: DL- $\alpha$ -Aminosuberic acid, DL-2-Aminosuberic acid
- Molecular Formula:  $C_8H_{15}NO_4$ [\[1\]](#)
- Molecular Weight: 189.21 g/mol [\[1\]](#)

## Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS), **2-Aminooctanedioic acid** is classified as a hazardous substance that can cause skin irritation and serious eye damage.[\[2\]](#) Therefore, stringent adherence to PPE protocols is mandatory.

Summary of Required Personal Protective Equipment:

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile or butyl rubber) and clothing to prevent skin exposure.[3][4] A lab coat must be worn.
Respiratory Protection	Under normal use conditions with adequate ventilation, no protective equipment is typically needed.[3] If dust formation is likely, a NIOSH-approved respirator is recommended.
Hand Protection	Chemical-resistant gloves are required. The specific material should be chosen based on the breakthrough time for the substance.

## Operational Plan: Handling and Experimental Protocol

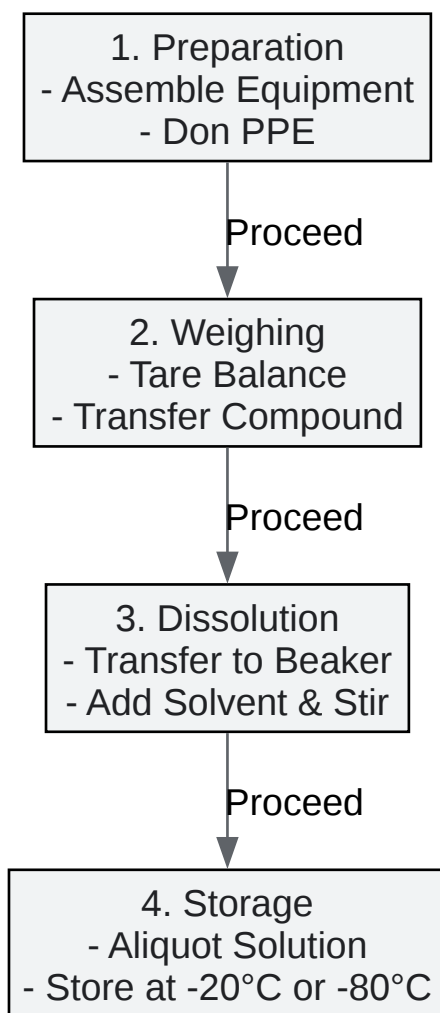
Proper handling is critical to prevent exposure and contamination. The following step-by-step protocol outlines the safe handling of **2-Aminooctanedioic acid** in a laboratory setting.

Protocol for Weighing and Preparing a Solution:

- Preparation:
  - Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
  - Verify that the eyewash station and safety shower are accessible and operational.
  - Assemble all necessary equipment: analytical balance, weigh paper or boat, spatula, beaker, graduated cylinder, and the appropriate solvent.

- Don all required PPE as specified in the table above.
- Weighing the Compound:
  - Tare the analytical balance with the weigh paper or boat.
  - Carefully use a clean spatula to transfer the desired amount of **2-Aminooctanedioic acid** powder onto the weigh paper.
  - Avoid creating dust. If dust is generated, ensure the fume hood is effectively capturing it.
  - Record the exact weight.
- Dissolving the Compound:
  - Carefully transfer the weighed powder into a beaker of appropriate size.
  - Add a small amount of the chosen solvent to the beaker to wet the powder.
  - Gradually add the remaining solvent while stirring with a magnetic stir bar or glass rod until the compound is fully dissolved.
  - If necessary, sonicate the solution to aid dissolution.
- Storage of Stock Solution:
  - Once prepared, the stock solution should be aliquoted to prevent inactivation from repeated freeze-thaw cycles.<sup>[5]</sup>
  - Store the solution at -20°C for use within one year, or at -80°C for use within two years.<sup>[5]</sup>

Experimental Workflow Diagram:



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Caption: Workflow for safely handling and preparing solutions of **2-Aminooctanedioic acid**.

## Disposal Plan

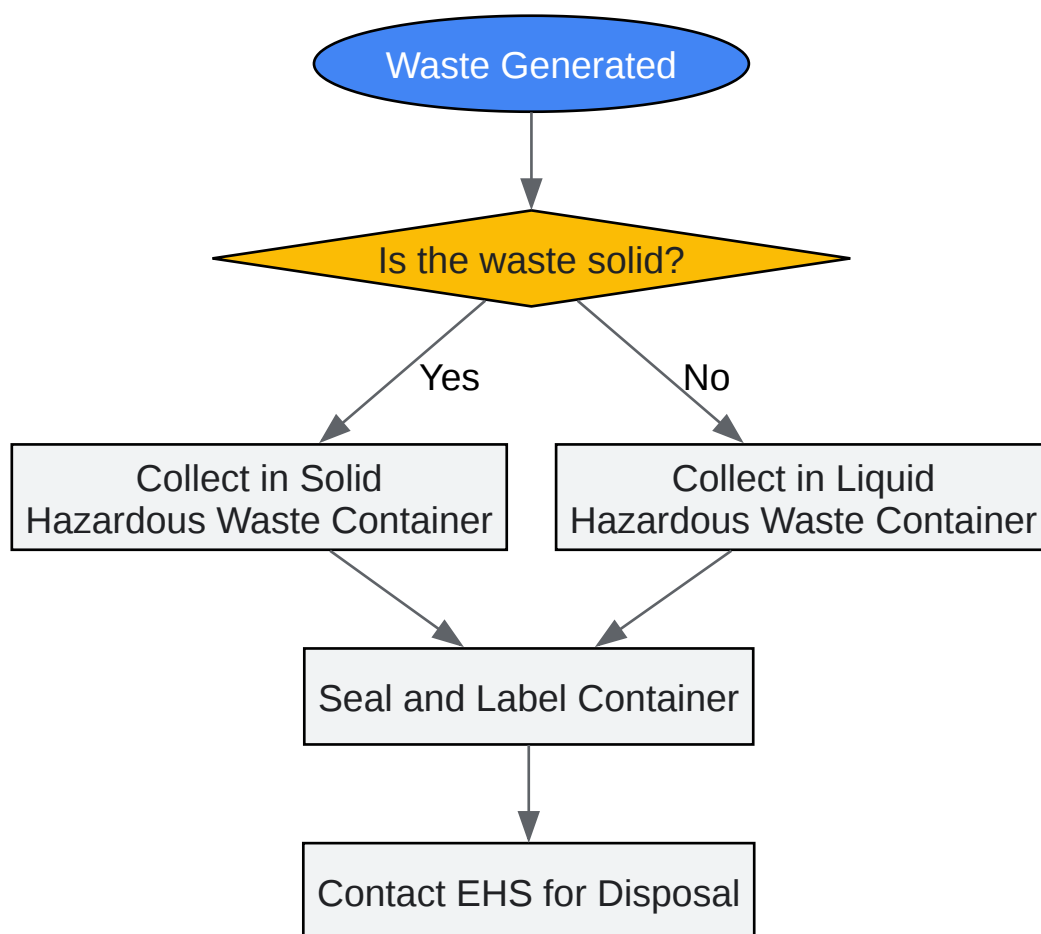
All materials that have come into contact with **2-Aminooctanedioic acid** must be treated as hazardous waste. Improper disposal can lead to environmental contamination and regulatory non-compliance.

Step-by-Step Disposal Protocol:

- Waste Segregation:

- Solid Waste: Collect unused **2-Aminooctanedioic acid** powder, contaminated gloves, weigh papers, and other disposable labware in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **2-Aminooctanedioic acid** in a separate, compatible, and clearly labeled liquid hazardous waste container.
- Container Management:
  - Ensure all waste containers are sealed tightly to prevent spills or leaks.
  - Label containers with the full chemical name ("**2-Aminooctanedioic acid**") and the appropriate hazard warnings (e.g., "Irritant").
- Spill Management:
  - In the event of a spill, immediately alert others in the area.
  - Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand or vermiculite.<sup>[6]</sup>
  - Carefully collect the absorbent material and the spilled substance and place it into the designated solid hazardous waste container.<sup>[6]</sup>
  - Clean the spill area thoroughly with an appropriate solvent.
- Final Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
  - Follow all local, state, and federal regulations for chemical waste disposal.<sup>[7]</sup>

Disposal Decision Tree:



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Caption: Decision tree for the proper segregation and disposal of **2-Aminooctanedioic acid** waste.

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## References

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